

physical and chemical properties of 3-(Benzoylthio)-2-methylpropanoic acid

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Compound of Interest

Compound Name: 3-(Benzoylthio)-2-methylpropanoic acid

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In-Depth Technical Guide: 3-(Benzoylthio)-2-methylpropanoic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Benzoylthio)-2-methylpropanoic acid is a chiral carboxylic acid derivative of significant interest in pharmaceutical synthesis. Its structure, incorporating a benzoylthio moiety and a stereocenter, makes it a valuable building block for complex molecular architectures. This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its application in synthesis, and an exploration of its biological relevance as a key intermediate in the development of angiotensin-converting enzyme (ACE) inhibitors.

Chemical Structure and Identifiers

- IUPAC Name: **3-(Benzoylthio)-2-methylpropanoic acid**
- Stereochemistry: The compound exists as two enantiomers, **(S)-3-(benzoylthio)-2-methylpropanoic acid** and **(R)-3-(benzoylthio)-2-methylpropanoic acid**. The **(S)-enantiomer** is a crucial intermediate in the synthesis of the ACE inhibitor Zofenopril.

- CAS Numbers:
 - Racemic mixture: 74431-50-8[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - (S)-enantiomer: 72679-02-8[\[4\]](#)
 - (R)-enantiomer: 74407-70-8[\[5\]](#)
- Molecular Formula: C₁₁H₁₂O₃S[\[4\]](#)
- Canonical SMILES: CC(CSC(=O)C1=CC=CC=C1)C(=O)O[\[1\]](#)
- InChI Key: BCAYPPFBOJCRPN-UHFFFAOYSA-N[\[1\]](#)

Physicochemical Properties

The physical and chemical properties of **3-(Benzoylthio)-2-methylpropanoic acid** are summarized in the tables below. These properties are essential for its handling, storage, and application in chemical synthesis. The data presented is for the (S)-enantiomer where specified, as it is the more commercially and pharmaceutically relevant form.

Table 1: General Physicochemical Properties

| Property | Value | Source |
|---------------------------|--|---|
| Molecular Weight | 224.28 g/mol | [1] [4] |
| Appearance | White to off-white crystalline solid [6] [7] | [6] [7] |
| Melting Point | 61-63 °C ((S)-enantiomer) | [4] [8] |
| Boiling Point (Predicted) | 367.5 ± 34.0 °C | [4] [8] |
| Density (Predicted) | 1.249 ± 0.06 g/cm ³ | [4] [8] |
| pKa (Predicted) | 4.20 ± 0.10 | [4] [8] |

Table 2: Solubility

| Solvent | Solubility | Source |
|------------|------------------|--------|
| Water | Slightly soluble | [6] |
| Chloroform | Soluble | [4][8] |
| Ethanol | Soluble | [4][8] |
| Methanol | Soluble | [4][8] |

Spectral Data

Detailed spectral analysis is crucial for the identification and quality control of **3-(Benzoylthio)-2-methylpropanoic acid**. Below is a summary of available spectral data.

Table 3: Spectroscopic Data

| Technique | Key Data | Source |
|----------------------------|--|--------|
| ¹ H NMR | Data available, specific peak list not publicly detailed. | [9] |
| ¹³ C NMR | Data available, specific peak list not publicly detailed. | [1] |
| Mass Spectrometry (GC-MS) | Top m/z peaks: 105, 77, 51. | [1] |
| Infrared (IR) Spectroscopy | Data available, specific absorption bands not publicly detailed. | [9] |

Experimental Protocols

3-(Benzoylthio)-2-methylpropanoic acid, specifically the (S)-enantiomer, is a pivotal intermediate in the synthesis of Zofenopril, a potent ACE inhibitor. The following is a representative experimental protocol for the synthesis of Zofenopril utilizing (S)-**3-(benzoylthio)-2-methylpropanoic acid**, based on established patent literature.

Synthesis of (S)-3-(benzoylthio)-2-methylpropanoyl chloride

This initial step involves the conversion of the carboxylic acid to a more reactive acyl chloride.

- Reactants:

- **(S)-3-(Benzoylthio)-2-methylpropanoic acid**
- Thionyl chloride or Oxalyl chloride

- Procedure:

- To a solution of **(S)-3-(benzoylthio)-2-methylpropanoic acid** in a suitable anhydrous solvent (e.g., toluene), add an excess of thionyl chloride or oxalyl chloride.
- The reaction mixture is typically stirred at an elevated temperature (e.g., 60-70 °C) for several hours to ensure complete conversion.
- After the reaction is complete, the excess thionyl chloride or oxalyl chloride and the solvent are removed under reduced pressure to yield the crude **(S)-3-(benzoylthio)-2-methylpropanoyl chloride**, which is often used in the next step without further purification due to its reactivity.

Synthesis of Zofenopril

This step involves the coupling of the acyl chloride with the proline derivative.

- Reactants:

- **(S)-3-(Benzoylthio)-2-methylpropanoyl chloride**
- **cis-4-(phenylthio)-L-proline**
- A suitable base (e.g., sodium hydroxide)
- An appropriate solvent system (e.g., water and a water-immiscible organic solvent like isobutyl acetate)

- Procedure:

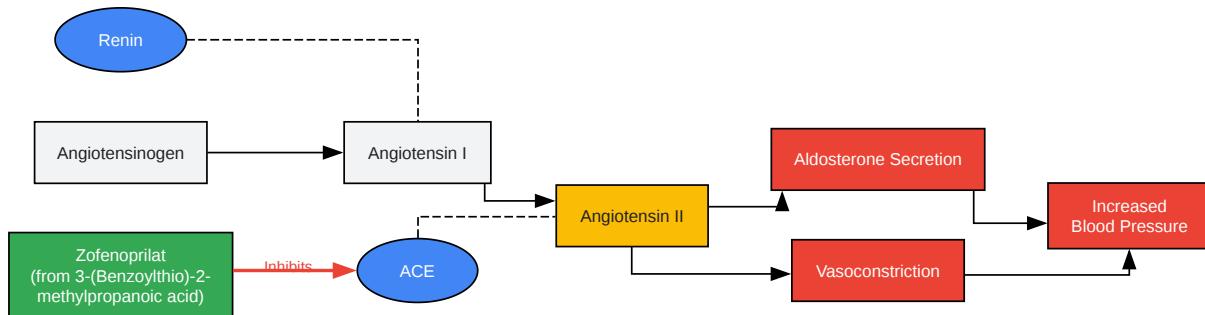
- *cis*-4-(phenylthio)-L-proline is dissolved in an aqueous solution, and the pH is adjusted to be basic (typically pH 8-9.5) using a base such as sodium hydroxide.
- The crude (S)-3-(benzoylthio)-2-methylpropanoyl chloride, dissolved in an organic solvent, is added to the aqueous solution of the proline derivative.
- The biphasic mixture is stirred vigorously for several hours at room temperature to facilitate the condensation reaction.
- Upon completion, the aqueous layer is acidified with an acid (e.g., hydrochloric acid) to a pH of 1-2.
- The product, Zofenopril free acid, is then extracted into the organic layer.
- The organic extracts are combined, washed, and the solvent is evaporated to yield crude Zofenopril. Further purification can be achieved by crystallization or conversion to a salt form, such as Zofenopril calcium.[\[10\]](#)

Biological Context and Signaling Pathways

While there is no significant evidence to suggest that **3-(Benzoylthio)-2-methylpropanoic acid** possesses direct biological activity, its importance lies in its role as a precursor to Zofenopril. Zofenopril is a prodrug that is hydrolyzed in the body to its active metabolite, zofenoprilat. Zofenoprilat is a potent inhibitor of the Angiotensin-Converting Enzyme (ACE).

The Renin-Angiotensin System (RAS)

The Renin-Angiotensin System is a critical hormonal cascade that regulates blood pressure and fluid balance. The diagram below illustrates the classical RAS pathway and the point of intervention for ACE inhibitors like zofenoprilat.



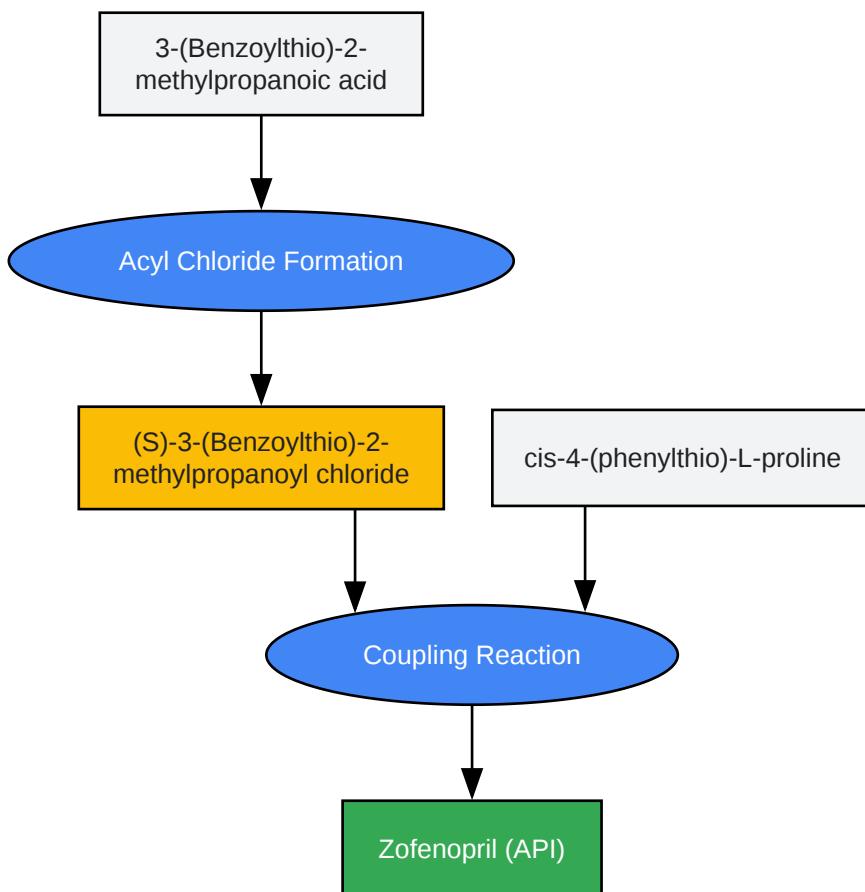
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Caption: The Renin-Angiotensin System and the inhibitory action of Zofenoprilat.

By inhibiting ACE, zofenoprilat prevents the conversion of angiotensin I to the potent vasoconstrictor angiotensin II. This leads to vasodilation, reduced aldosterone secretion, and consequently, a decrease in blood pressure.

Synthetic Workflow

The following diagram illustrates the logical workflow from the starting material, **3-(Benzoylthio)-2-methylpropanoic acid**, to the final active pharmaceutical ingredient, **Zofenopril**.



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Caption: Synthetic workflow for Zofenopril from its key intermediate.

Conclusion

3-(Benzoylthio)-2-methylpropanoic acid is a compound of considerable importance in the pharmaceutical industry. Its well-defined physical and chemical properties, coupled with its crucial role as a chiral building block, make it an indispensable intermediate in the synthesis of Zofenopril. Understanding its characteristics and synthetic applications is vital for researchers and professionals involved in the development of cardiovascular therapeutics. This guide has provided a detailed overview to support further research and development in this area.

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